

Comparative Risk Assessment of Akton (Diazinon) to Non-Target Organisms

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Compound of Interest

Compound Name: Akton

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A Guide for Researchers and Drug Development Professionals

This guide provides a comparative assessment of the insecticide **Akton**, a trade name for diazinon, and its risks to non-target organisms. Diazinon is an organophosphate insecticide that has been widely used in agriculture and for residential pest control.^[1] Due to significant concerns about its impact on wildlife, its use has been restricted in many applications.^{[2][3]} This document compares the toxicity of diazinon with three common alternatives from different insecticide classes: Chlorpyrifos (another organophosphate), Bifenthrin (a pyrethroid), and Imidacloprid (a neonicotinoid). The data presented is intended to help researchers and professionals in drug development understand the relative risks these substances pose to non-target species.

Mechanism of Action: Acetylcholinesterase Inhibition

Diazinon, like other organophosphate insecticides, functions by inhibiting the acetylcholinesterase (AChE) enzyme. In the target insect, diazinon is metabolically converted to its oxygen analog, diazoxon, which is a potent inhibitor of AChE. This enzyme is crucial for the proper functioning of the nervous system, as it breaks down the neurotransmitter acetylcholine (ACh).^[1] When AChE is inhibited, acetylcholine accumulates in the synapse, leading to continuous nerve stimulation, paralysis, and ultimately, death.^[1] This mode of action is not specific to insects and affects a wide range of non-target organisms, including mammals, birds, and fish, that rely on cholinergic neurotransmission.

Caption: Mechanism of Action of **Akton** (Diazinon) via Acetylcholinesterase Inhibition.

Comparative Toxicity to Non-Target Organisms

The risk to non-target organisms is typically evaluated using standardized acute toxicity tests, which determine the concentration or dose that is lethal to 50% of the test population (LC50 or LD50). The following tables summarize acute toxicity data for diazinon and its alternatives across four major groups of non-target organisms. Lower LD50/LC50 values indicate higher toxicity.

Table 1: Avian Acute Oral Toxicity

This test measures the toxicity from a single oral dose. Data is presented as the median lethal dose (LD50) in milligrams of the substance per kilogram of the bird's body weight (mg/kg).

| Insecticide | Chemical Class | Test Species | Acute Oral LD50 (mg/kg) | Toxicity Classification | Reference(s) |
|------------------|-----------------|-----------------------------------|-------------------------|-----------------------------------|--------------|
| Diazinon (Akton) | Organophosphate | Mallard Duck | 3.5 | Very Highly Toxic | [4][5] |
| Bobwhite Quail | 10 | Very Highly Toxic | [5] | Moderately Toxic | [2] |
| Chicken | 6.4 - 9.2 | Very Highly Toxic | [6][7] | | |
| Chlorpyrifos | Organophosphate | Mallard Duck | 112 | | |
| Chicken | 32 | Highly Toxic | [2] | Slightly to Practically Non-toxic | [8][9] |
| Bifenthrin | Pyrethroid | Mallard Duck | >2150 | | |
| Bobwhite Quail | 1800 | Slightly to Practically Non-toxic | [8][9] | | |
| Imidacloprid | Neonicotinoid | Bobwhite Quail | 152 | Moderately Toxic | [10] |
| Japanese Quail | 31 | Highly Toxic | [10][11] | Moderately Toxic | [12][13] |
| Mallard Duck | 283 | Moderately Toxic | [12][13] | | |

Toxicity classifications are based on the U.S. EPA's system for avian species.

Table 2: Fish Acute Toxicity

This test measures toxicity over a 96-hour exposure period in water. Data is presented as the median lethal concentration (LC50) in micrograms per liter (µg/L).

| Insecticide | Chemical Class | Test Species | 96-hour LC50 (µg/L) | Toxicity Classification | Reference(s) |
|------------------|-----------------|-------------------|---------------------|-------------------------|--------------|
| Diazinon (Akton) | Organophosphate | Rainbow Trout | 635 | Very Highly Toxic | [5] |
| Bluegill Sunfish | 79 | Very Highly Toxic | [5] | Very Highly Toxic | [15] |
| Common Carp | 9,500 | Highly Toxic | [14] | | |
| Chlorpyrifos | Organophosphate | Rainbow Trout | 3 | | |
| Bluegill Sunfish | 3.3 | Very Highly Toxic | [15] | Very Highly Toxic | [9] |
| Bifenthrin | Pyrethroid | Rainbow Trout | 0.15 | | |
| Bluegill Sunfish | 0.35 | Very Highly Toxic | [9] | | |
| Common Carp | 57.5 | Very Highly Toxic | [3] | Slightly Toxic | [1] |
| Imidacloprid | Neonicotinoid | Rainbow Trout | 211,000 | | |
| Bluegill Sunfish | >105,000 | Slightly Toxic | [16] | | |

Toxicity classifications are based on the U.S. EPA's system for aquatic organisms.

Table 3: Aquatic Invertebrate Acute Toxicity

This test measures the concentration that immobilizes 50% of the test organisms (typically *Daphnia* sp.) over a 48-hour exposure. Data is presented as the median effective concentration (EC50) in micrograms per liter (µg/L).

| Insecticide | Chemical Class | Test Species | 48-hour EC50 (µg/L) | Toxicity Classification | Reference(s) |
|------------------|-----------------|---------------|---------------------|-------------------------|----------------------|
| Diazinon (Akton) | Organophosphate | Daphnia magna | 0.52 | Very Highly Toxic | [5] |
| Chlorpyrifos | Organophosphate | Daphnia magna | 0.1 | Very Highly Toxic | [17] |
| Bifenthrin | Pyrethroid | Daphnia magna | 1.6 | Very Highly Toxic | [8] |
| Imidacloprid | Neonicotinoid | Daphnia magna | 85,000 | Slightly Toxic | [1] |

Toxicity classifications are based on the U.S. EPA's system for aquatic organisms.

Table 4: Honey Bee Acute Contact Toxicity

This test measures toxicity from direct contact with the substance. Data is presented as the median lethal dose (LD50) in micrograms per bee (µg/bee).

| Insecticide | Chemical Class | Acute Contact LD50 (µg/bee) | Toxicity Classification | Reference(s) |
|------------------|-----------------|-----------------------------|-------------------------|----------------------|
| Diazinon (Akton) | Organophosphate | 0.22 | Highly Toxic | [4] |
| Chlorpyrifos | Organophosphate | 0.057 | Highly Toxic | [2] |
| Bifenthrin | Pyrethroid | 0.015 | Highly Toxic | [8] |
| Imidacloprid | Neonicotinoid | 0.024 | Highly Toxic | [13] |

Toxicity classifications are based on the U.S. EPA's system for honey bees.

Experimental Protocols

The toxicity data cited in this guide are derived from standardized tests, primarily following guidelines established by the Organisation for Economic Co-operation and Development (OECD). These protocols ensure that data is reliable and comparable across different studies and substances.

OECD 223: Avian Acute Oral Toxicity Test

This guideline is used to determine the acute oral toxicity (LD50) of a substance in birds.

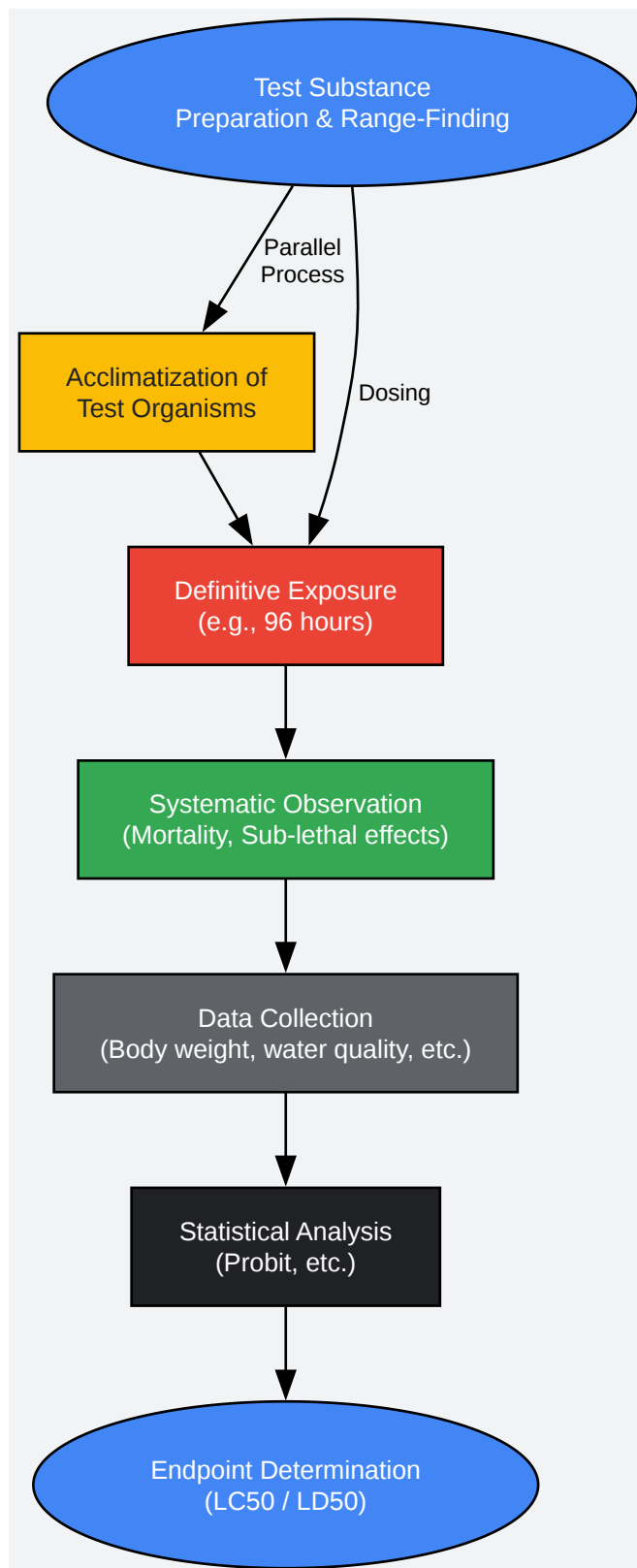
- **Test Animals:** Commonly uses species like the Bobwhite quail (*Colinus virginianus*) or Mallard duck (*Anas platyrhynchos*). Birds are acclimatized to laboratory conditions.
- **Administration:** The test substance is administered as a single oral dose, typically via gavage or in a gelatin capsule. A control group receives a vehicle without the test substance.
- **Dose Levels:** A range of dose levels is used to establish a dose-response relationship.
- **Observation Period:** Birds are observed for a period of at least 14 days.
- **Endpoints:** Mortality, body weight changes, feed consumption, and any signs of toxicity (e.g., behavioral changes, physical abnormalities) are recorded.
- **Data Analysis:** The LD50 value, with 95% confidence intervals, is calculated using appropriate statistical methods (e.g., probit analysis).

OECD 203: Fish, Acute Toxicity Test

This guideline determines the concentration of a substance lethal to 50% of fish over a 96-hour period.[\[18\]](#)

- **Test Animals:** Standard species include Rainbow trout (*Oncorhynchus mykiss*) and Zebrafish (*Danio rerio*).
- **Exposure Conditions:** Fish are exposed to the test substance in water for 96 hours under static, semi-static, or flow-through conditions. Water quality parameters (pH, temperature, dissolved oxygen) are monitored.
- **Concentrations:** A series of at least five concentrations are tested along with a control.

- Observation: Mortalities are recorded at 24, 48, 72, and 96 hours.[18]
- Endpoint: The LC50 value is determined at the end of the 96-hour exposure.[18]

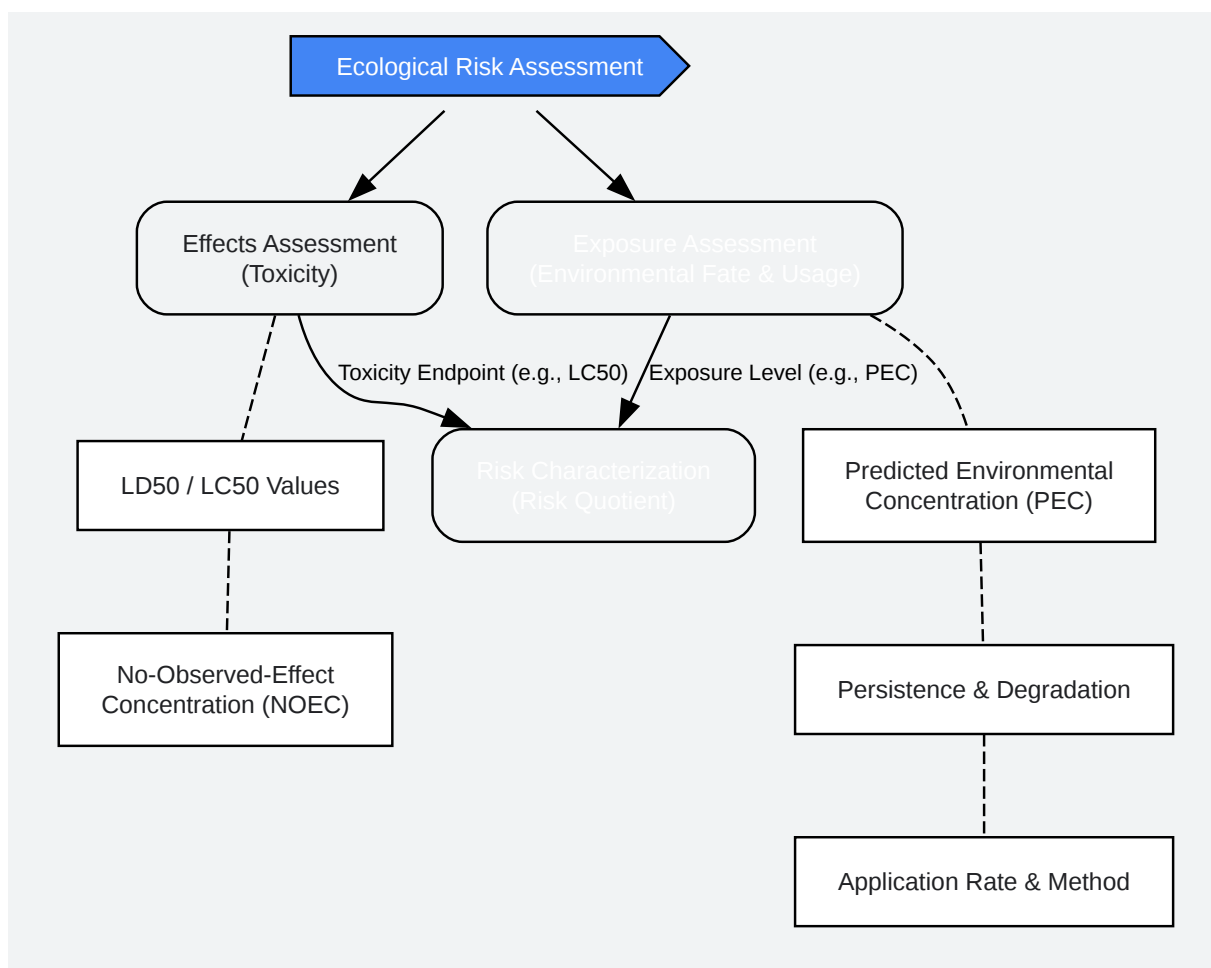


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Caption: Generalized workflow for an acute ecotoxicity test.

Risk Assessment Framework

The overall risk a chemical poses to non-target organisms is a function of both its inherent toxicity (effects) and the likelihood of exposure in the environment. A substance with very high toxicity may pose a low risk if environmental exposure is minimal. Conversely, a moderately toxic substance can pose a high risk if it is persistent and widely used, leading to significant exposure.



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Caption: Logical relationship in the ecological risk assessment process.

Conclusion

The data compiled in this guide demonstrates significant variation in the acute toxicity of diazinon and its alternatives to non-target organisms.

- Diazinon (**Akton**) shows very high toxicity to birds, fish, and aquatic invertebrates, and is highly toxic to bees.^{[4][5]} Its use has resulted in numerous bird kill incidents, which led to restrictions on sites like golf courses.^{[2][3]}
- Chlorpyrifos, another organophosphate, exhibits a similar toxicity profile to diazinon, being very highly toxic to aquatic life and highly toxic to birds and bees.^{[2][15]}
- Bifenthrin, a pyrethroid, is characterized by its exceptionally high toxicity to fish and aquatic invertebrates but has a much lower acute toxicity to birds compared to the organophosphates.^{[8][9]} It remains, however, highly toxic to bees.^[8]
- Imidacloprid, a neonicotinoid, displays a different profile. It is significantly less toxic to fish and birds than the organophosphates but is highly toxic to invertebrates, including bees and aquatic insects.^{[1][10][19]}

This comparative assessment highlights that while alternatives to diazinon may reduce the risk to certain groups of organisms, they may increase the risk to others. The selection of a pesticide should be based on a comprehensive risk assessment that considers the specific use patterns and the sensitive non-target species present in the local environment.

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